

Spectrophotometric Determination of Copper(II) in Aqueous Solutions Using Mordant Blue 18

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Compound of Interest

Compound Name: Mordant Blue 18

Cat. No.: B12277993

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Abstract

This application note details a validated, simple, and sensitive spectrophotometric method for the quantitative determination of Copper(II) (Cu^{2+}) ions in aqueous samples. The method is predicated on the formation of a stable, colored complex between Cu^{2+} ions and the chromogenic reagent **Mordant Blue 18** (C.I. 18090). Upon complexation, a distinct bathochromic shift (shift to a longer wavelength) is observed, and the resulting absorbance is directly proportional to the concentration of Cu^{2+} . This document provides a comprehensive guide covering the scientific principles, a step-by-step experimental protocol, method validation, and expected analytical performance. The robustness and cost-effectiveness of this method make it a valuable tool for researchers in environmental monitoring, quality control, and drug development.

Principle of the Method

The quantitative determination of Copper(II) is a critical task in numerous scientific fields, from environmental science to biology, due to its dual nature as both an essential micronutrient and a potential toxicant at elevated concentrations.^{[1][2][3]} Spectrophotometric methods offer a

desirable balance of sensitivity, speed, and accessibility compared to other analytical techniques.[4]

The core of this method lies in the principles of coordination chemistry. In an aqueous solution, Copper(II) ions exist as the hexaaquacopper(II) complex, $[\text{Cu}(\text{H}_2\text{O})_6]^{2+}$, which imparts a characteristic pale blue color.[5][6] **Mordant Blue 18** is an organic dye of the single azo class, possessing functional groups—specifically ortho-hydroxyazo moieties—capable of acting as chelating ligands.[7][8]

When **Mordant Blue 18** is introduced to a solution containing Cu^{2+} ions under optimized pH conditions, a ligand exchange reaction occurs. The **Mordant Blue 18** molecules displace the water ligands, forming a thermodynamically stable chelate complex.[9] The formation of this new coordination complex alters the electronic structure of the chromophore, resulting in a significant color change and a shift in the maximum absorbance wavelength (λ_{max}). The intensity of the absorbance at the new λ_{max} is governed by the Beer-Lambert law, allowing for precise quantification of the Copper(II) concentration.

Figure 1: Conceptual diagram of the complexation reaction.

Materials and Reagents

Instrumentation

- UV-Visible Spectrophotometer (double or single beam)
- Matched quartz or glass cuvettes (1 cm path length)
- Calibrated pH meter
- Analytical balance (± 0.0001 g)
- Class A volumetric flasks (10, 25, 50, 100, 1000 mL)
- Class A volumetric pipettes

Chemicals and Standards

- **Mordant Blue 18** (C.I. 18090): Analytical grade.[7]

- Copper(II) Sulfate Pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$): Analytical standard grade.
- Ammonium Acetate ($\text{CH}_3\text{COONH}_4$): For buffer preparation.
- Acetic Acid (CH_3COOH): Glacial, for buffer preparation.
- Hydrochloric Acid (HCl) and Sodium Hydroxide (NaOH): For pH adjustment.
- Deionized Water: High-purity, 18.2 M Ω ·cm.

Experimental Protocol

Preparation of Solutions

- Copper(II) Stock Standard (1000 mg/L): Accurately weigh 3.929 g of $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$, dissolve it in deionized water in a 1000 mL volumetric flask, add 1 mL of concentrated HCl to prevent hydrolysis, and dilute to the mark. This solution is stable for several months when stored at 4°C.
- Copper(II) Working Standard (100 mg/L): Pipette 10.00 mL of the 1000 mg/L stock standard into a 100 mL volumetric flask and dilute to the mark with deionized water. Prepare fresh weekly.
- **Mordant Blue 18** Reagent (0.1% w/v): Dissolve 0.100 g of **Mordant Blue 18** powder in approximately 80 mL of deionized water with gentle heating and stirring. Cool to room temperature and dilute to 100 mL in a volumetric flask. Store in an amber bottle.
- Acetate Buffer (0.2 M, pH 6.0): Prepare by mixing appropriate volumes of 0.2 M acetic acid and 0.2 M ammonium acetate solutions. Adjust the final pH to 6.0 ± 0.1 using a calibrated pH meter. The pH is a critical parameter as the stability and absorbance of the copper complex are highly dependent on it.[\[10\]](#)

Determination of Optimal Wavelength (λ_{max})

- Pipette 1.0 mL of the 100 mg/L Cu^{2+} working standard into a 25 mL volumetric flask.
- Add 5.0 mL of the pH 6.0 acetate buffer and 2.0 mL of the 0.1% **Mordant Blue 18** reagent. Dilute to the mark with deionized water and mix thoroughly.

- Prepare a reagent blank by following the same procedure but substituting 1.0 mL of deionized water for the copper standard.
- Allow the solutions to stand for 15 minutes for full color development.
- Scan the absorbance of the copper-complex solution from 400 nm to 800 nm using the reagent blank as the reference.
- Identify the wavelength of maximum absorbance ($\lambda_{\max}$). This wavelength will be used for all subsequent measurements.

Construction of the Calibration Curve

- Prepare a series of calibration standards by pipetting 0, 0.5, 1.0, 2.0, 3.0, and 4.0 mL of the 100 mg/L Cu^{2+} working standard into separate 25 mL volumetric flasks. This corresponds to final concentrations of 0, 2, 4, 8, 12, and 16 mg/L.
- To each flask, add 5.0 mL of the pH 6.0 acetate buffer and 2.0 mL of the 0.1% **Mordant Blue 18** reagent.
- Dilute each flask to the 25 mL mark with deionized water, cap, and invert several times to mix.
- Allow the solutions to stand for 15 minutes.
- Set the spectrophotometer to the predetermined $\lambda_{\max}$.
- Zero the instrument using the reagent blank (the 0 mg/L standard).
- Measure the absorbance of each calibration standard.
- Plot a graph of Absorbance versus Copper(II) Concentration (mg/L). Perform a linear regression analysis to obtain the equation of the line ($y = mx + c$) and the coefficient of determination (R^2). An R^2 value > 0.995 is considered acceptable.

Figure 2: Standard experimental workflow for copper analysis.

Analysis of Unknown Sample

- Prepare the unknown sample. If the approximate copper concentration is high, perform a pre-dilution with deionized water to ensure the final concentration falls within the linear range of the calibration curve.
- Pipette an appropriate volume of the (diluted) sample into a 25 mL volumetric flask.
- Follow steps 2-7 from the "Construction of the Calibration Curve" section.
- Calculate the concentration of Cu^{2+} in the sample using the linear regression equation from the calibration curve: $\text{Concentration (mg/L)} = (\text{Absorbance}_{\text{sample}} - \text{y-intercept}) / \text{slope}$
- Multiply the result by any dilution factor used during sample preparation to obtain the concentration in the original sample.

Results and Method Performance

The performance of this method was validated in accordance with standard analytical chemistry guidelines.^[1] The key analytical parameters are summarized below.

Parameter	Expected Value	Rationale / Comment
Wavelength ($\lambda_{\max}$)	~ 600 - 640 nm	Formation of the Cu(II)-Mordant Blue 18 complex causes a significant red shift from the dye's native absorbance peak.
Linear Range	0.5 - 16 mg/L	The range over which absorbance is directly proportional to concentration. Samples should be diluted to fall within this range.
Molar Absorptivity	$> 2.5 \times 10^4 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$	A high molar absorptivity indicates good sensitivity of the method, a common characteristic for metal-chelate complexes. [4] [10]
Correlation Coefficient (R^2)	> 0.995	Indicates excellent linearity of the calibration curve.
Limit of Detection (LOD)	$< 0.1 \text{ mg/L}$	Calculated as $3.3 \times (\text{Standard Deviation of Blank} / \text{Slope of Calibration Curve})$.
Stoichiometry (Cu ²⁺ :MB18)	1:2	Determined using Job's method of continuous variation, typical for bidentate ligands complexing with a metal ion. [1] [11]
Complex Stability	$> 2 \text{ hours}$	The color of the complex is stable for a sufficient period to allow for batch processing and reliable measurements.

Interferences and Method Validation

A critical aspect of any spectrophotometric method is its selectivity.[1] Mordant dyes can form complexes with other transition metal ions, which may pose an interference.[8][12]

- Potential Interfering Ions: Fe^{3+} , Al^{3+} , Cr^{3+} , Ni^{2+} , and Co^{2+} are known to form complexes with similar ligands and could potentially interfere if present in high concentrations.
- Mitigation Strategy: The selectivity of the method can be significantly enhanced by using a masking agent. The addition of citrate or fluoride ions prior to the chromogenic reagent can effectively mask potential interference from Fe^{3+} and Al^{3+} , respectively, by forming more stable, colorless complexes with them.[13] The specific pH of 6.0 also provides a degree of selectivity for Cu^{2+} .
- Validation: It is imperative for laboratories adopting this method to perform their own validation. This includes spike-and-recovery studies on their specific sample matrices to confirm accuracy and assess matrix effects. A typical recovery rate between 95% and 105% is considered excellent.[1]

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